

# Molecular weight and formula of 2-Methyl-3-phenylpropanal

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## Compound of Interest

Compound Name: 2-Methyl-3-phenylpropanal

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## An In-depth Technical Guide to 2-Methyl-3-phenylpropanal

This technical guide provides a comprehensive overview of **2-Methyl-3-phenylpropanal**, a significant aldehyde in the fields of chemical synthesis, fragrance, and biochemical research. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis protocols, and relevant workflows.

## Core Compound Properties

**2-Methyl-3-phenylpropanal**, also known by synonyms such as 2-Methyl-3-phenylpropionaldehyde and  $\alpha$ -Methylhydrocinnamaldehyde, is a versatile organic compound. [1] It is recognized for its pleasant aroma and is found naturally as a component of the odor of fresh cilantro. [2] In the realm of chemical ecology, it functions as a pheromone for the crambid moth. [2] Its applications extend to being a crucial building block in organic synthesis and a substrate in biochemical studies involving enzyme catalysis. [3]

## Quantitative Data Summary

The fundamental physicochemical properties of **2-Methyl-3-phenylpropanal** are summarized in the table below for quick reference.

Property	Value	Citations
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	148.20 g/mol	<a href="#">[4]</a> <a href="#">[6]</a>
IUPAC Name	2-methyl-3-phenylpropanal	<a href="#">[4]</a> <a href="#">[7]</a>
CAS Number	5445-77-2	<a href="#">[1]</a> <a href="#">[3]</a>
Physical State	Liquid (at 20°C)	<a href="#">[1]</a>
Boiling Point	52–58°C at 0.40 mmHg	<a href="#">[8]</a>

## Experimental Protocols

The synthesis of **2-Methyl-3-phenylpropanal** can be achieved through various methods. A well-documented experimental protocol involves the palladium-catalyzed reaction of an aryl halide with an allylic alcohol.[\[8\]](#)[\[9\]](#)

### Synthesis via Palladium-Catalyzed Heck Reaction

This protocol details the synthesis of **2-Methyl-3-phenylpropanal** from iodobenzene and 2-methyl-2-propen-1-ol.[\[8\]](#)

Materials and Equipment:

- 250-mL, three-necked, round-bottomed flask
- Mechanical stirrer
- Reflux condenser
- Oil bath
- 500-mL separatory funnel
- Palladium acetate (0.49 g, 2.2 mmol)
- Iodobenzene (20.4 g, 100 mmol)

- 2-methyl-2-propen-1-ol (9.0 g, 125 mmol)
- Triethylamine (12.6 g, 125 mmol)
- Acetonitrile (32.5 mL)
- Ether
- Water
- Anhydrous sodium carbonate

Procedure:

- A 250-mL, three-necked, round-bottomed flask is equipped with a mechanical stirrer and a reflux condenser.[8]
- The flask is charged with 0.49 g of palladium acetate, 20.4 g of iodobenzene, 9.0 g of 2-methyl-2-propen-1-ol, 12.6 g of triethylamine, and 32.5 mL of acetonitrile.[8]
- The reaction vessel is placed in an oil bath and heated to reflux at 100°C for 11 hours under a nitrogen atmosphere.[8]
- After the reaction, the mixture is cooled to room temperature.[8]
- The reaction mixture is transferred to a 500-mL separatory funnel using 100 mL of ether and 100 mL of water.[8]
- The organic layer is separated and washed five times with 100 mL portions of water.[8]
- The aqueous layers are combined and re-extracted with 100 mL of ether.[8]
- The organic layers are combined, dried over anhydrous sodium carbonate, and then filtered.[8]
- The solvent is removed by concentration, and the product is purified by distillation under reduced pressure.[8]

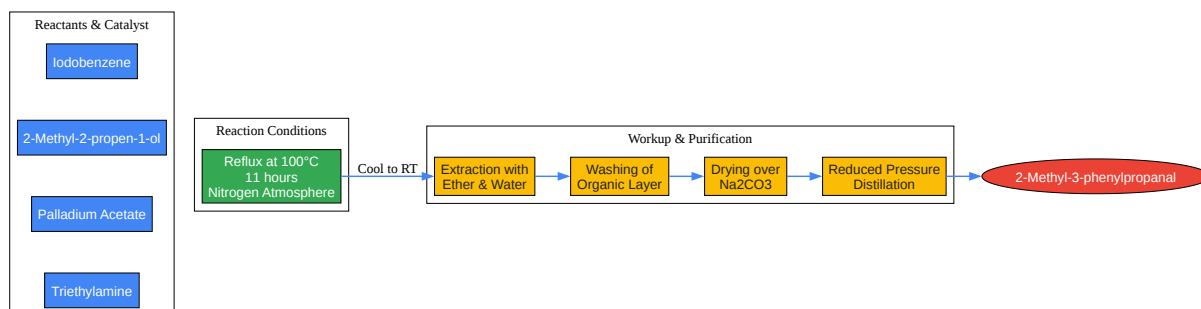
- The final product, 2-methyl-3-phenyl-propanal, is collected at a boiling range of 52–58°C at 0.40 mmHg, with a typical yield of around 82% (12.05 g).[8]

Alternative Synthesis Routes: Other notable methods for synthesizing **2-Methyl-3-phenylpropanal** include:

- Hydrogenation of Cinnamaldehyde: This common method involves the hydrogenation of cinnamaldehyde, a natural compound from cinnamon oil, often using palladium catalysts.[3]  
[9]
- Biocatalytic Processes: Enzymatic reductions provide an environmentally friendly alternative with high enantioselectivity.[3]
- Hydroformylation of Allylbenzene: This process adds a formyl group and a hydrogen atom across the double bond of allylbenzene using a transition metal catalyst.[9]

## Visualized Workflow

The following diagram illustrates the key steps in the palladium-catalyzed synthesis of **2-Methyl-3-phenylpropanal**.



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Caption: Workflow for the synthesis of **2-Methyl-3-phenylpropanal**.

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